

Safety and Handling of N-(Methoxycarbonyl)-L-tert-leucine: A Technical Guide

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Compound of Interest

Compound Name: *N-(Methoxycarbonyl)-L-tert-leucine*

Cat. No.: *B194262*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **N-(Methoxycarbonyl)-L-tert-leucine**, a key intermediate in the synthesis of various pharmaceutical compounds. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining the integrity of the product during research and development activities.

Hazard Identification and Classification

N-(Methoxycarbonyl)-L-tert-leucine is classified as an irritant. Based on available safety data sheets, the primary hazards are associated with skin, eye, and respiratory tract irritation.

GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]

- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P271: Use only outdoors or in a well-ventilated area.[\[1\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[1\]](#)
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[1\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
- P312: Call a POISON CENTER/doctor if you feel unwell.[\[1\]](#)
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[\[1\]](#)
- P405: Store locked up.[\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **N-(Methoxycarbonyl)-L-tert-leucine** is provided in the table below.

Property	Value	Reference
Molecular Formula	C8H15NO4	[2]
Molecular Weight	189.21 g/mol	[3]
Appearance	White to off-white solid/powder	[2]
Melting Point	108-109 °C	[2]
Boiling Point	320.9 °C at 760 mmHg	[2]
Solubility	Soluble in ethyl acetate and methanol.	[2][4]
Storage Temperature	2-8°C	[1][5]

Toxicological Information

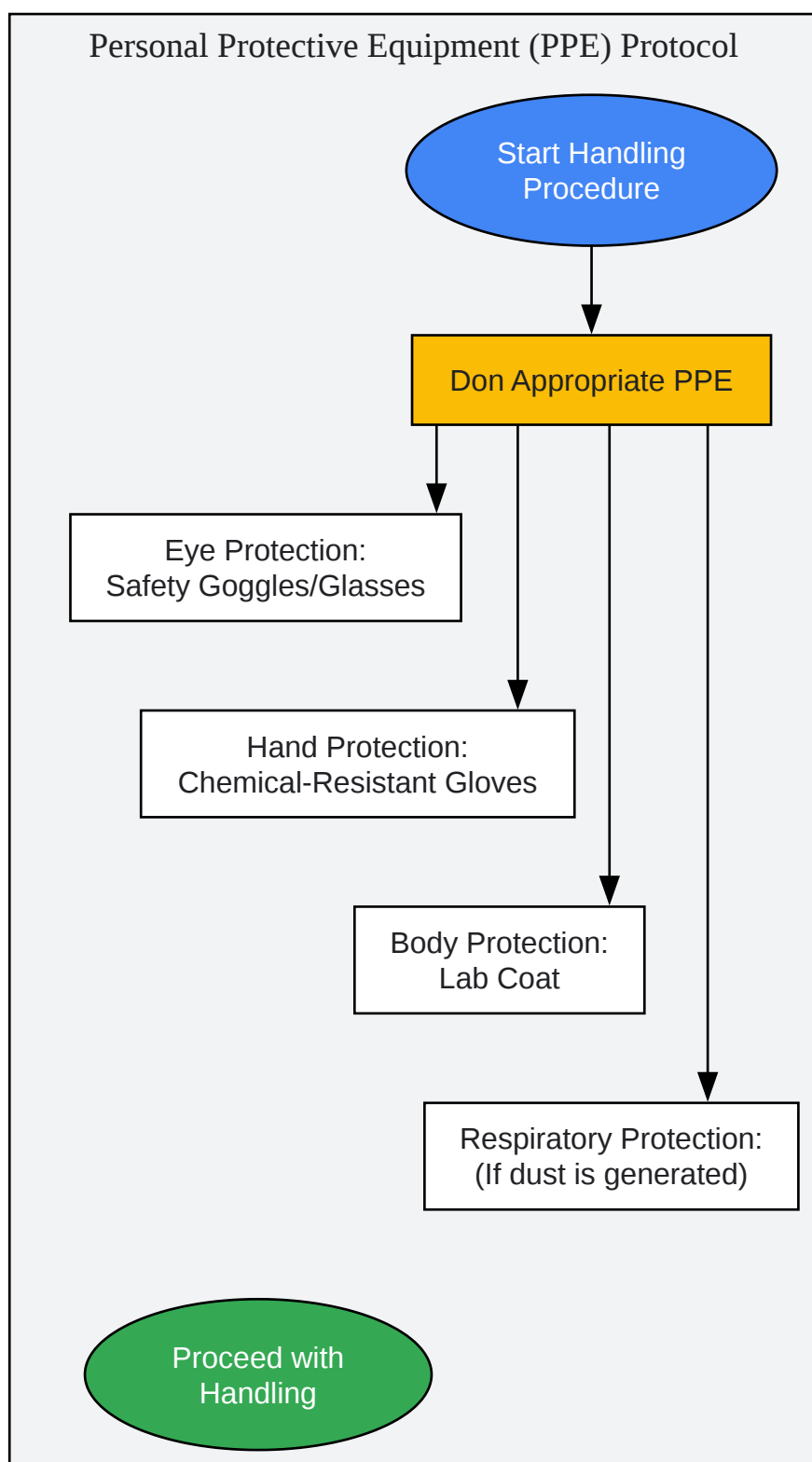
Currently, there is no specific quantitative toxicity data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), available for **N-(Methoxycarbonyl)-L-tert-leucine** in the public domain. The primary known toxicological effects are its irritant properties to the skin, eyes, and respiratory system.

Experimental Protocols

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling the material to determine the appropriate PPE. The following are general recommendations:

- **Eye Protection:** Chemical safety goggles or glasses with side shields are mandatory.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) should be worn.
- **Skin and Body Protection:** A laboratory coat is required. For larger quantities or where significant dust generation is possible, additional protective clothing may be necessary.
- **Respiratory Protection:** If handling in a non-ventilated area or if dust is generated, a NIOSH-approved respirator for dusts should be used.



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Caption: Recommended Personal Protective Equipment for handling **N-(Methoxycarbonyl)-L-tert-leucine**.

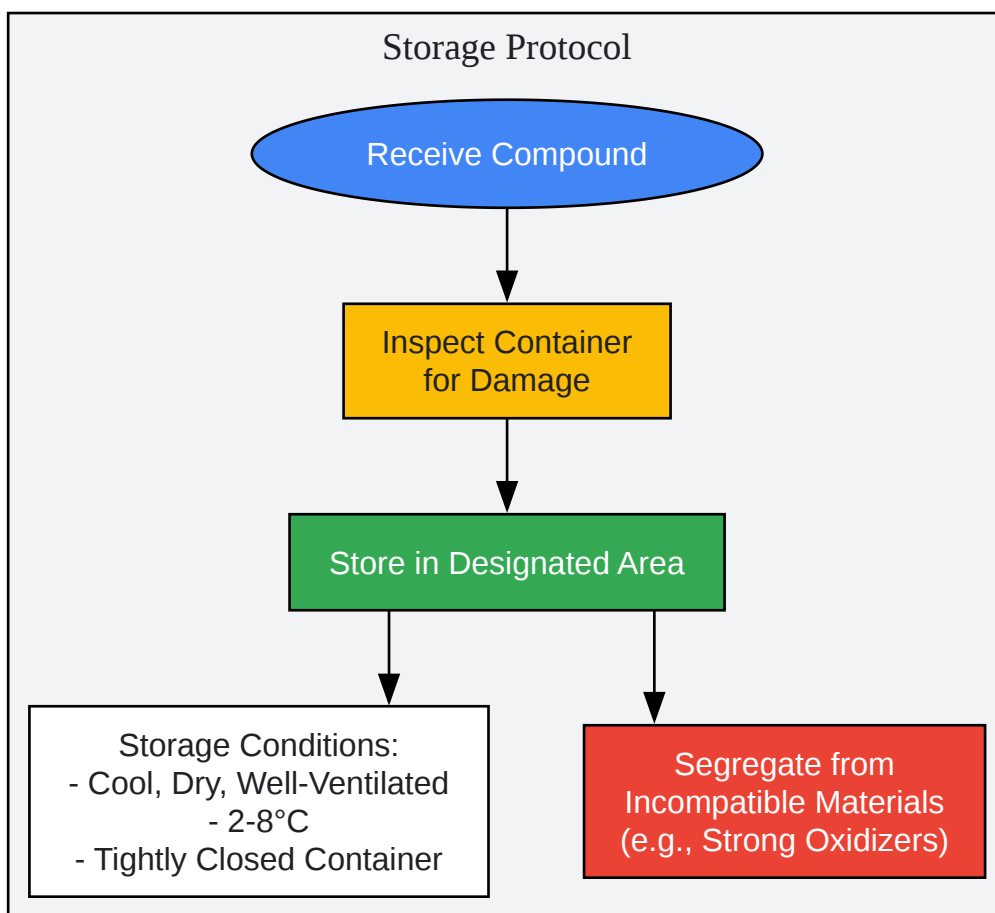
Handling Procedures

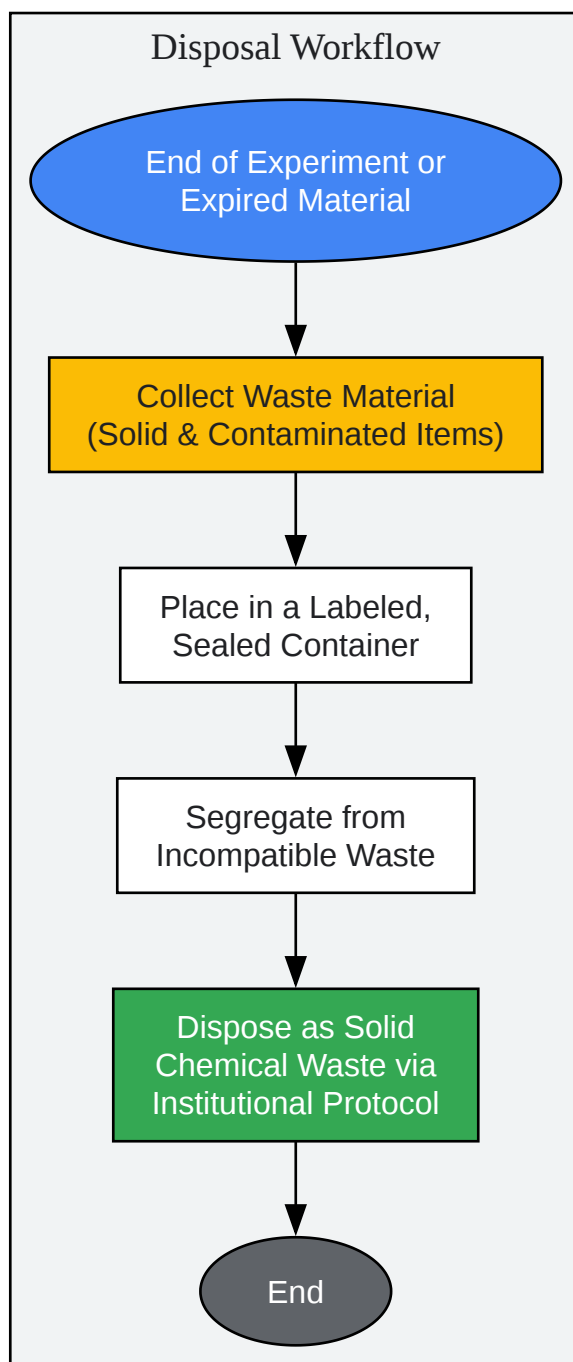
- Preparation:
 - Ensure a clean and organized workspace.
 - Work in a well-ventilated area, preferably in a chemical fume hood.
 - Have all necessary equipment and reagents readily available.
 - Ensure an eyewash station and safety shower are accessible.
- Weighing and Transfer:
 - Handle as a solid to minimize dust generation.
 - If the material is a fine powder, use a spatula for transfer and weigh on a tared weigh boat or paper.
 - Avoid creating dust clouds. If dust is unavoidable, use appropriate respiratory protection.
 - Close the container tightly immediately after use.
- Dissolving:
 - When dissolving, add the solid slowly to the solvent to avoid splashing.
 - **N-(Methoxycarbonyl)-L-tert-leucine** is soluble in ethyl acetate and methanol.[\[2\]](#)[\[4\]](#)

Storage

- Store in a cool, dry, and well-ventilated area.[\[2\]](#)
- The recommended storage temperature is between 2°C and 8°C.[\[1\]](#)[\[5\]](#)
- Keep the container tightly closed to prevent moisture absorption and contamination.[\[2\]](#)

- Store away from incompatible materials, such as strong oxidizing agents.





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